

Application Notes and Protocols: Synthesis of **rac-cis-1-Deshydroxy Rasagiline**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *rac-cis-1-Deshydroxy Rasagiline*

Cat. No.: B586168

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Abstract

This document provides a detailed protocol for the synthesis of **rac-cis-1-Deshydroxy Rasagiline**, chemically identified as (1SR,3RS)-3-(prop-2-yn-1-ylamino)-2,3-dihydro-1H-inden-1-ol. The synthesis is presented as a two-stage process. The first stage outlines a proposed method for the preparation of the key intermediate, *rac-cis-3-Amino-1-indanol*, starting from 1,3-indandione. The second stage details the N-propargylation of this intermediate to yield the final target compound. This protocol is intended for researchers and professionals in the fields of medicinal chemistry and drug development.

Synthetic Strategy Overview

The synthesis of **rac-cis-1-Deshydroxy Rasagiline** is accomplished via a two-step sequence. The overall workflow begins with the preparation of the key intermediate, *rac-cis-3-Amino-1-indanol*, followed by N-alkylation with propargyl bromide to furnish the final product.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com